

Z-Val-Met-OH: Comprehensive Disposal & Handling Guide[1][2]

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Compound of Interest

Compound Name: Z-Val-met-OH

CAS No.: 108543-82-4

Cat. No.: B3211200

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Executive Summary: The "Bottom Line"

Z-Val-Met-OH (N-Benzyloxycarbonyl-L-valyl-L-methionine) is a protected dipeptide widely used in enzymatic assays and peptide synthesis.[1][2] While the pure substance is generally classified as non-hazardous under US RCRA regulations (not P- or U-listed), its disposal requires specific protocols due to the methionine thioether moiety, which can degrade into volatile, malodorous sulfur compounds (e.g., methanethiol) if mishandled.[2]

Immediate Action Directive:

- Solids: Dispose of as Non-Hazardous Chemical Waste.[2] Do not discard in regular trash.
- Liquids: Segregate based on the solvent system (Halogenated vs. Non-Halogenated).
- Critical Incompatibility: NEVER mix with strong oxidizers (Bleach, Nitric Acid) or strong acids, as this triggers rapid oxidation and release of noxious sulfur fumes.[2]

Chemical Profile & Properties

Understanding the physicochemical nature of **Z-Val-Met-OH** is the first step in safe disposal.[1]
[2] The hydrophobic Z-group (Benzyloxycarbonyl) significantly reduces water solubility, necessitating organic solvent disposal pathways.[2]

Property	Data	Relevance to Disposal
Chemical Name	N-Benzyloxycarbonyl-L-valyl-L-methionine	Official manifesting name
CAS Number	108543-82-4 (Sequence Specific)	Required for waste labeling
Molecular Formula	C ₁₈ H ₂₆ N ₂ O ₅ S	Contains Sulfur (S) - Odor risk
Molecular Weight	~382.5 g/mol	N/A
Physical State	White to off-white powder	Dust inhalation hazard
Solubility	Low in water; High in DMSO, DMF, MeOH	Dictates liquid waste stream
Flash Point	N/A (Solid); Solvent dependent	Flammability concerns in solution

Hazard Analysis & Safety Logic

While **Z-Val-Met-OH** is not acutely toxic, its "hidden" hazard lies in the methionine side chain.
[1][2]

The Methionine "Stench" Factor

The thioether group (-S-CH₃) in methionine is prone to oxidation.[2]

- Mechanism: Exposure to strong oxidizers converts the thioether to a sulfoxide (Met(O)) or sulfone.[2] Under acidic degradation, it can release methanethiol (rotten cabbage smell) or dimethyl sulfide.[2]
- Operational Impact: Waste containers containing **Z-Val-Met-OH** residues should be tightly capped and stored in a fume hood to prevent lab-wide odor contamination.[1][2]

RCRA Regulatory Status (USA)[1][2]

- Pure Substance: Not listed as a P-code (acutely hazardous) or U-code (toxic) waste.[1][2]
- Waste Classification:
 - Unused Solid: Generally "Non-Regulated Chemical Waste" (unless local laws are stricter). [2]
 - In Solution: Classification is driven by the solvent (e.g., Acetonitrile = D001 Ignitable; Dichloromethane = F002/D019 Toxic).[2]

Step-by-Step Disposal Protocols

Scenario A: Disposal of Solid Waste (Expired or Excess)

[1][2]

- Context: You have a vial of expired **Z-Val-Met-OH** powder.
- Containerize: Keep the substance in its original glass/plastic vial. Ensure the cap is tight.[2]
- Secondary Containment: Place the vial into a clear, sealable polyethylene bag (Ziploc style).
- Labeling: Apply a hazardous waste tag.
 - Chemical Name: "**Z-Val-Met-OH** (Solid)"[1][2]
 - Constituents: "Non-hazardous peptide derivative"[1][2]
 - Hazard Checkbox: Check "None" or "Irritant" (depending on institutional policy).[2]
- Disposal: Deposit in the Solid Chemical Waste drum.

Scenario B: Disposal of Liquid Waste (HPLC or Reaction Mixtures)[1][2]

- Context: Waste from HPLC purification containing Acetonitrile (ACN), Water, and **Z-Val-Met-OH**. [1][2]

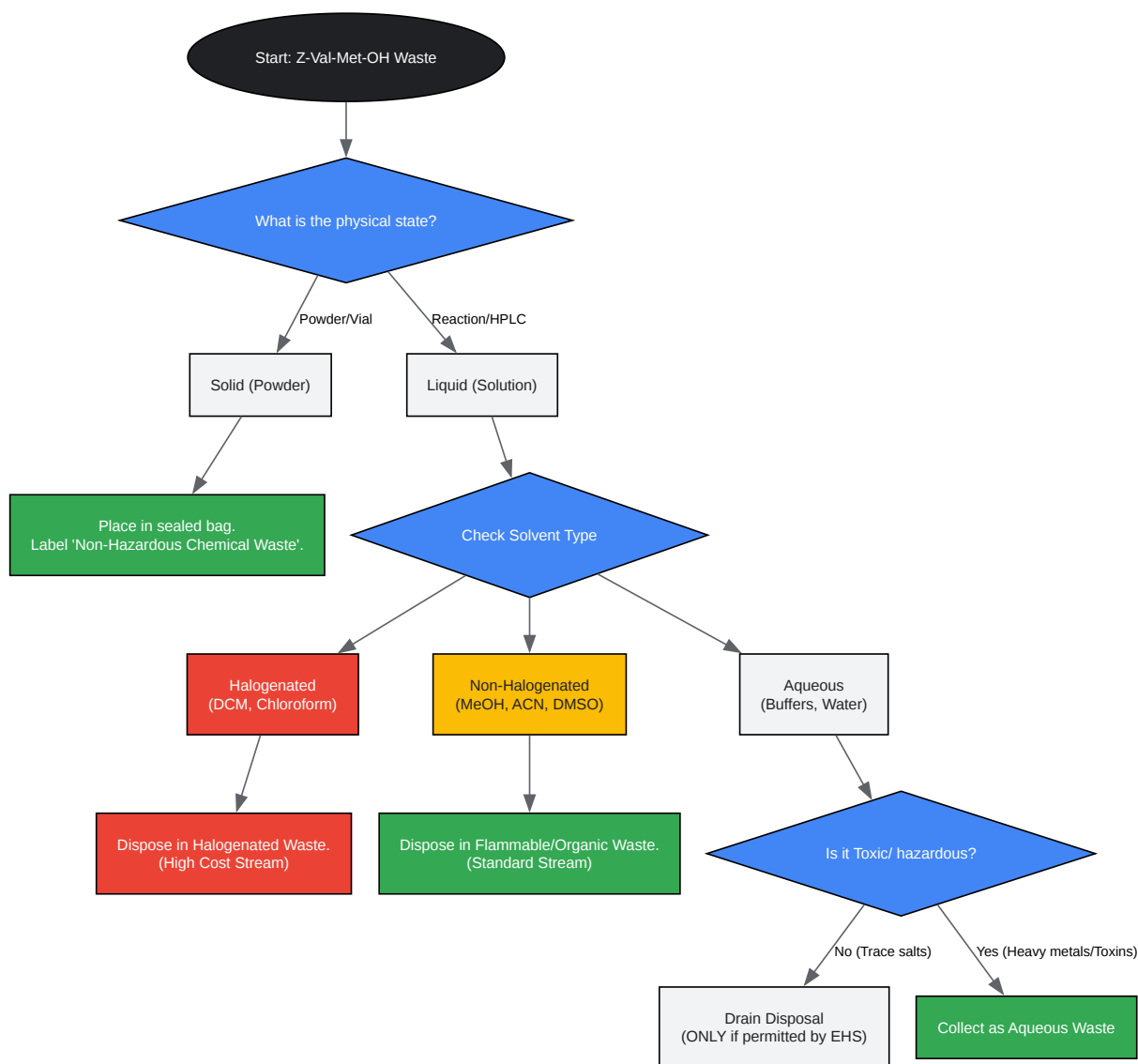
- Segregation: Do not mix with halogenated solvents (DCM/Chloroform) unless unavoidable.
[2]
- pH Check: Ensure the waste is Neutral (pH 6-8).
 - Why? Acidic conditions accelerate sulfur degradation.[2]
- Containerize: Pour into a Non-Halogenated Organic Waste carboy (e.g., HDPE).
- Labeling:
 - Chemical Name: "HPLC Waste"[1][2]
 - Constituents: "Acetonitrile (50%), Water (50%), Trace **Z-Val-Met-OH** (<0.1%)"[1][2]
 - Hazard Checkbox: "Flammable" (due to ACN).[2]

Scenario C: Empty Containers & Contaminated Debris[1]

- Triple Rinse Rule:
 - Rinse the empty vial 3 times with a compatible solvent (Methanol or Acetone).[2]
 - Pour rinsate into the Non-Halogenated Organic Waste container.
 - Deface the label on the vial.[2]
 - Dispose of the glass vial in the Glass/Sharps bin (or trash if chemically clean per local EHS rules).[2]
- Gloves/Wipes: Dispose of chemically contaminated gloves/wipes in the Solid Hazardous Waste bin, not regular trash.[2]

Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision-making process for disposing of **Z-Val-Met-OH** in various states.



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Caption: Decision matrix for segregating **Z-Val-Met-OH** waste streams to ensure regulatory compliance and safety.

References

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- To cite this document: BenchChem. [Z-Val-Met-OH: Comprehensive Disposal & Handling Guide[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3211200/docs#z-val-met-oh-comprehensive-disposal-handling-guide-1-2>]

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